

MSI-1436 (Troodusquemine) Technical Support Center

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Compound of Interest

Compound Name: MSI-1436

Cat. No.: B1662500

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This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **MSI-1436** (also known as Troodusquemine), along with troubleshooting protocols and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is **MSI-1436**?

MSI-1436, or Troodusquemine, is a naturally occurring aminosterol compound.^{[1][2]} It functions as a selective, reversible, and non-competitive allosteric inhibitor of protein-tyrosine phosphatase 1B (PTP1B).^{[2][3][4]} PTP1B is a key negative regulator of insulin and leptin signaling pathways, making **MSI-1436** a significant compound in research related to metabolic diseases, oncology, and neuroprotection.^{[2][3][4][5]}

Q2: I am having trouble dissolving **MSI-1436**. What are the recommended solvents?

MSI-1436 has variable solubility depending on the solvent and its salt form (e.g., free base, lactate). The free base is sparingly soluble in aqueous solutions. For optimal results, refer to the solubility data below.

Data Presentation: MSI-1436 Lactate Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
0.1 M HCl	50 mg/mL	49.99 mM	Requires sonication and pH adjustment to 4.[6]
DMSO	≥ 33 mg/mL	48.17 mM	Ensure use of newly opened DMSO for best results.[6]
Water	< 0.1 mg/mL	Insoluble	Not recommended as a primary solvent.
Ethanol	< 0.1 mg/mL	Insoluble	Not recommended as a primary solvent.

Q3: My **MSI-1436** solution precipitated after being added to my aqueous cell culture medium. What should I do?

This is a common issue known as "salting out," where a compound soluble in an organic solvent (like DMSO) precipitates when diluted into an aqueous buffer.

- **Decrease Final Concentration:** The most straightforward solution is to lower the final concentration of **MSI-1436** in your medium.
- **Use a Co-solvent:** While preparing the working solution, sequential addition of co-solvents can sometimes help maintain solubility.
- **Prepare in Acidic Buffer:** As **MSI-1436** is highly soluble in acidic conditions, preparing a concentrated stock in 0.1 M HCl and then diluting it may work for some experimental setups, but be mindful of the final pH in your assay.[6]
- **Use the Lactate or Phosphate Salt:** If you are using the free base form, consider switching to a salt form like **MSI-1436** lactate, which may have better aqueous compatibility.[7]

Q4: How should I store my **MSI-1436** powder and stock solutions?

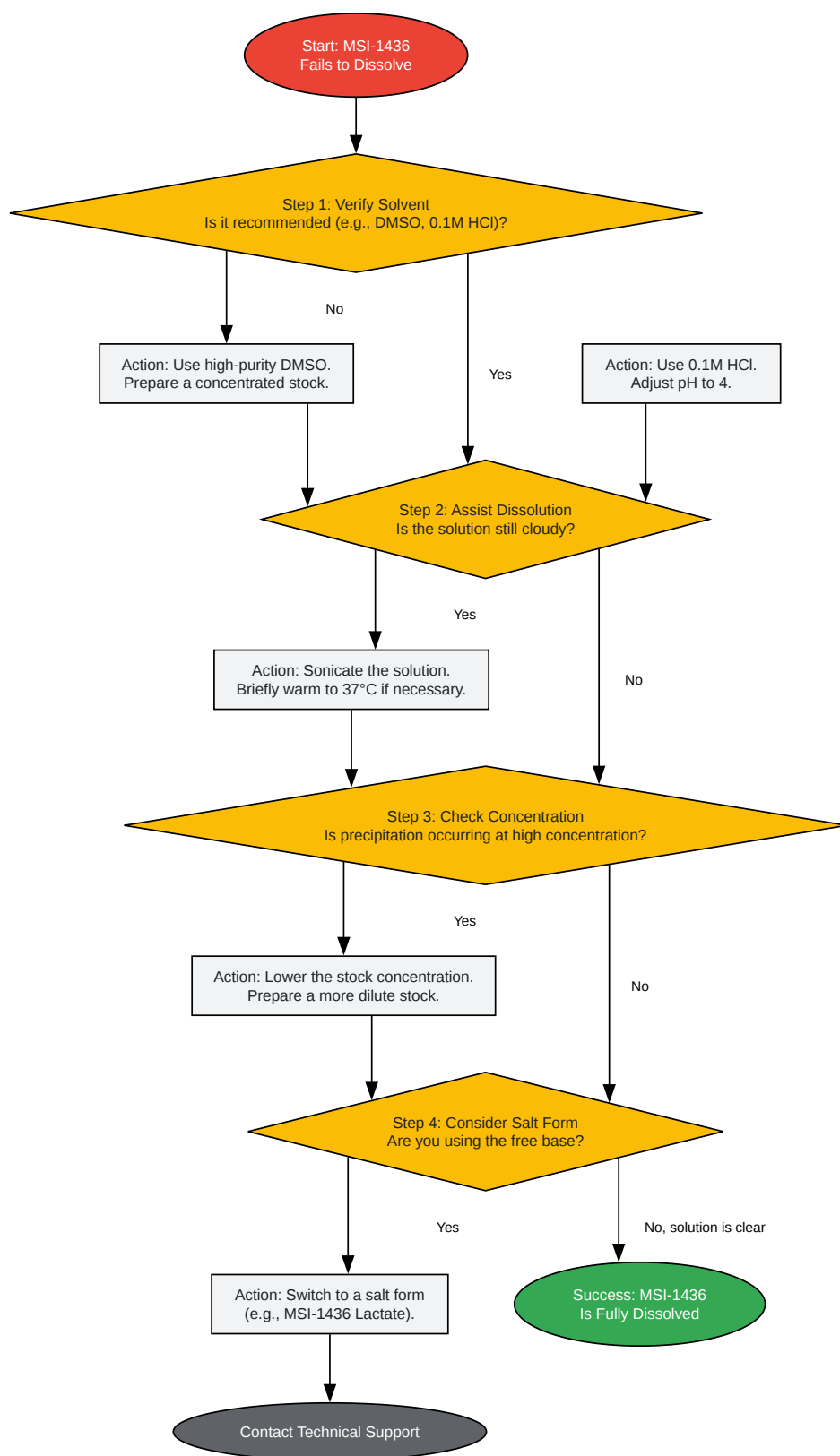
Proper storage is critical to maintain the compound's stability.

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[8\]](#)
- Stock Solutions (in solvent): Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[8\]](#)

Troubleshooting Guides

General Solubility Troubleshooting Workflow

If you encounter solubility issues, follow this systematic workflow. This process can help identify and resolve common problems with dissolving **MSI-1436**.



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Caption: Workflow for troubleshooting **MSI-1436** solubility issues.

Experimental Protocols

Protocol 1: Preparation of a 50 mM DMSO Stock Solution

- **Weigh Compound:** Accurately weigh out your **MSI-1436** powder (Molar Mass: 685.07 g/mol). For 1 mg of **MSI-1436**, you will add approximately 29.2 μ L of DMSO.
- **Add Solvent:** Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- **Dissolve:** Vortex the solution thoroughly. If needed, sonicate the vial in a water bath for 5-10 minutes to ensure complete dissolution.
- **Store:** Aliquot the stock solution into single-use vials and store at -80°C .

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture

- **Thaw Stock:** Thaw a single-use aliquot of your **MSI-1436** DMSO stock solution at room temperature.
- **Pre-warm Medium:** Gently pre-warm your serum-free cell culture medium or buffer (e.g., PBS) to 37°C .
- **Serial Dilution:** Perform a serial dilution of the DMSO stock into the pre-warmed medium. Crucially, add the stock solution to the medium and vortex immediately after each addition. Do not add medium to the concentrated stock, as this will likely cause precipitation.
- **Final Dilution:** Add the diluted **MSI-1436** solution to your final culture plate containing cells and medium to achieve the desired final concentration (e.g., 10 μM).^[8] Ensure the final DMSO concentration is non-toxic to your cells (typically $\leq 0.1\%$).

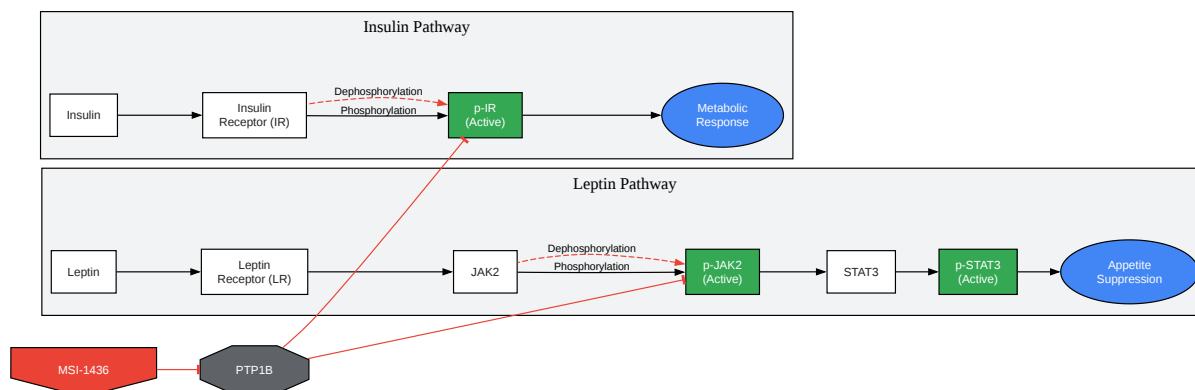
Protocol 3: Preparation for In Vivo Administration (I.P. Injection)

For in vivo studies in mice, **MSI-1436** is commonly administered via intraperitoneal (I.P.) injection at doses of 5-10 mg/kg.^{[6][8][9]}

- Vehicle: The typical vehicle for I.P. injection is sterile saline or Phosphate-Buffered Saline (PBS).^[9]^[10]
- Preparation: Due to poor aqueous solubility, a common method involves first dissolving **MSI-1436** in a minimal amount of a compatible solvent (like DMSO or an acidic solution) and then diluting it with the saline vehicle just before injection.
- Example Calculation (for 10 mg/kg dose in a 25g mouse):
 - Dose = 10 mg/kg * 0.025 kg = 0.25 mg of **MSI-1436**.
 - If using a 50 mg/mL stock in 0.1 M HCl, you would need 5 µL of the stock.
 - This volume is then brought up to the final injection volume (e.g., 100-200 µL) with sterile saline.
- Administration: It is recommended to prepare the working solution freshly on the day of use.^[6]

Mechanism of Action Visualization

MSI-1436 is an allosteric inhibitor of PTP1B. By binding to a site distinct from the active site, it prevents PTP1B from dephosphorylating its targets, such as the Insulin Receptor (IR) and Janus Kinase 2 (JAK2).^[2]^[3] This enhances downstream signaling for both insulin and leptin, which are crucial for metabolic regulation.^[3]^[4]



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Caption: **MSI-1436** inhibits PTP1B, preventing dephosphorylation of key signaling proteins.

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